

Application Note & Protocol: Validated HPLC Method for the Quantification of Dicafeoylquinic Acids

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Compound of Interest

Compound Name:	<i>3,4-Di-O-caffeoylquinic acid methyl ester</i>
CAS No.:	114637-83-1
Cat. No.:	B3026834

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Introduction

Dicafeoylquinic acids (diCQAs) are a class of phenolic compounds found in various plants, including coffee beans and numerous medicinal herbs.[1][2] These compounds are of significant interest to the pharmaceutical and nutraceutical industries due to their wide range of biological activities, including antioxidant, anti-inflammatory, and neuroprotective effects.[1] Accurate and reliable quantification of diCQAs in raw materials and finished products is crucial for quality control and to ensure therapeutic efficacy. This document provides a detailed, validated High-Performance Liquid Chromatography (HPLC) method for the separation and quantification of various diCQA isomers.

Experimental Protocols

Sample Preparation: Solid-Liquid Extraction

This protocol is suitable for the extraction of dicaffeoylquinic acids from plant materials.

- Grind the plant material to a fine powder.
- Weigh approximately 1.0 g of the powdered material into a flask.
- Add 20 mL of 50% methanol as the extraction solvent.[1] For enhanced extraction efficiency, a solution of methanol and 5% aqueous formic acid (25:75 v/v) can be utilized, particularly with the aid of an ultrasonic bath.[3]
- Reflux the mixture for 20 minutes with continuous stirring. Alternatively, use an ultrasonic bath for extraction.
- Allow the mixture to cool to room temperature.
- Filter the extract through a 0.45 µm syringe filter into an HPLC vial.
- Store the extracted sample at -20°C if not analyzed immediately.

Standard Solution Preparation

- Prepare individual stock solutions of diCQA isomers (e.g., 1,3-diCQA, 3,5-diCQA, 4,5-diCQA) at a concentration of 1 mg/mL in methanol.
- Prepare a mixed standard working solution by diluting the stock solutions with the mobile phase to achieve a final concentration suitable for the calibration curve.
- Construct a calibration curve by preparing a series of at least five concentrations of the mixed standard solution.

HPLC Method

Chromatographic Conditions:

Parameter	Value
HPLC System	Agilent 1100 Series or equivalent with DAD detector
Column	Reversed-phase C18 (250 mm x 4.6 mm, 5 μ m) or RP-Amide (100 x 2.1 mm, 2.7 μ m)
Mobile Phase A	0.085% Phosphoric Acid in Water or 5% Formic Acid in Water
Mobile Phase B	Acetonitrile
Gradient Elution	0-50 min, 12-24% B; 50-55 min, 24% B (isocratic); 55-56 min, 24-100% B
Flow Rate	0.8 - 1.0 mL/min
Injection Volume	10 - 20 μ L
Column Temperature	30°C
Detection	325 nm

Data Presentation

System Suitability Parameters

System suitability tests are performed to ensure that the chromatographic system is adequate for the intended analysis.

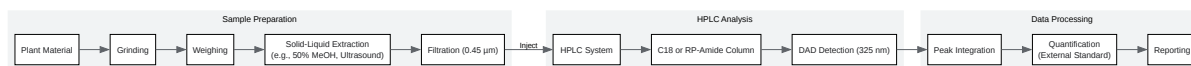
Parameter	Acceptance Criteria
Resolution (Rs)	> 2.0 between adjacent peaks
Tailing Factor (T)	\leq 2.0
Theoretical Plates (N)	> 2000
Relative Standard Deviation (RSD) for replicate injections	< 2.0%

Method Validation Summary

The analytical method was validated according to the International Council for Harmonisation (ICH) guidelines.

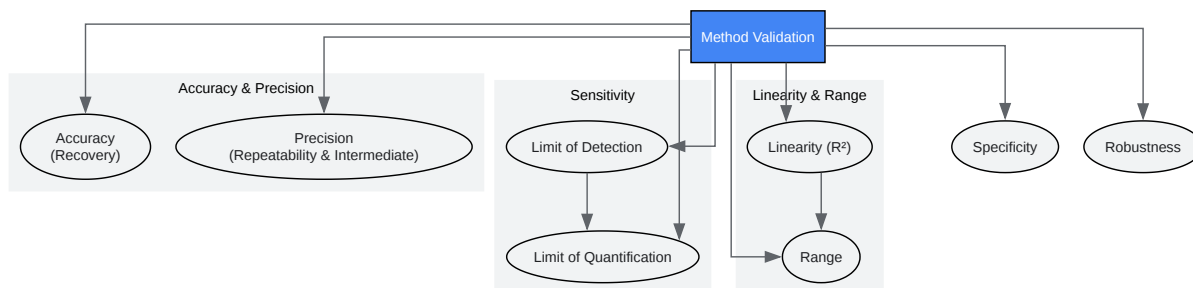
Validation Parameter	Result
Linearity (R^2)	> 0.999
Accuracy (Recovery)	98.2 - 101.0%
Precision (RSD)	Intra-day: 0.3 - 1.4%; Inter-day: 0.3 - 3.0%
Limit of Detection (LOD)	0.30 - 0.53 $\mu\text{g/mL}$
Limit of Quantification (LOQ)	0.91 - 1.60 $\mu\text{g/mL}$ (calculated as 3x LOD)

Visualizations



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Caption: Experimental workflow for the HPLC analysis of dicaffeoylquinic acids.



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Caption: Logical relationships of HPLC method validation parameters.

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References

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- [3. A validated UHPLC method for the determination of caffeoylquinic and di-caffeoylquinic acids in green coffee extracts using an RP-Amide fused-core column - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
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